

An In-depth Technical Guide to 1-Cyclobutylpropane-2-sulfonyl Chloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Cyclobutylpropane-2-sulfonyl chloride

Cat. No.: B13239712

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1-cyclobutylpropane-2-sulfonyl chloride**, a potentially valuable yet sparsely documented building block in medicinal chemistry and organic synthesis. Due to the limited availability of direct experimental data for this specific molecule, this document leverages established principles of chemical reactivity, synthesis, and safety for structurally related compounds to offer a robust predictive profile.

Molecular Identification and Properties

The fundamental identifiers for **1-cyclobutylpropane-2-sulfonyl chloride** are crucial for database entries, computational modeling, and unambiguous communication in research.

- SMILES (Simplified Molecular-Input Line-Entry System): CC(CC1CCC1)S(=O)(=O)Cl
- InChIKey (International Chemical Identifier Key): FJWCDWJRHHJIOQO-UHFFFAOYSA-N
(This InChIKey has been generated based on the SMILES string as no direct database entry was found).

Predicted Physicochemical Properties

The following table outlines the predicted properties of **1-cyclobutylpropane-2-sulfonyl chloride**. These values are computationally derived and should be considered as estimates pending experimental verification.

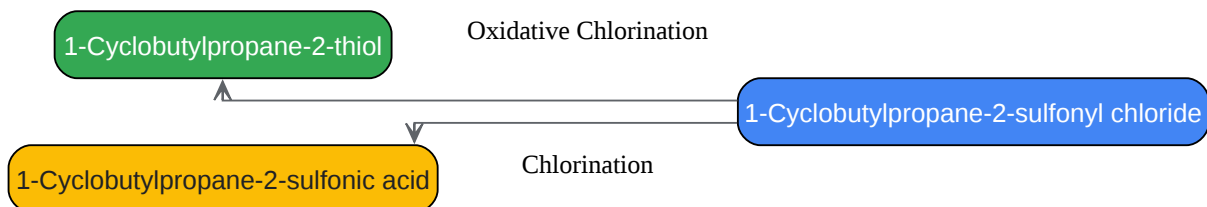
Property	Predicted Value	Notes
Molecular Formula	C7H13ClO2S	
Molecular Weight	196.70 g/mol	
XLogP3	2.8	Indicates moderate lipophilicity.
Hydrogen Bond Donors	0	
Hydrogen Bond Acceptors	2	The two oxygen atoms of the sulfonyl group.
Rotatable Bond Count	3	
Topological Polar Surface Area	42.5 Å ²	

Synthesis and Mechanistic Insights

While a specific, peer-reviewed synthesis for **1-cyclobutylpropane-2-sulfonyl chloride** has not been reported, its structure lends itself to well-established methodologies for the preparation of aliphatic sulfonyl chlorides. The most probable synthetic routes would involve the oxidative chlorination of a corresponding thiol or the chlorination of a sulfonic acid precursor.

Retrosynthetic Analysis

A logical retrosynthetic approach points to two primary starting materials: 1-cyclobutylpropane-2-thiol or 1-cyclobutylpropane-2-sulfonic acid.



Oxidative Chlorination Workflow

Dissolve Thiol in Acetonitrile

Cool to 0°C

Add H₂O₂ and SOCl₂

Monitor Reaction (TLC/GC-MS)

Aqueous Work-up

Purification

Safe Handling Protocol

Don Appropriate PPE

Work in a Fume Hood

Handle with Care (Avoid Water)

Quench Excess Reagent Slowly
into Cold NaHCO₃ Solution

Dispose of Waste According
to Institutional Protocols

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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